

# Technical Guide: Solubility of 5-Bromo-2-naphthoic Acid in Organic Solvents

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## Compound of Interest

Compound Name: 5-Bromo-2-naphthoic acid

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This technical guide provides a comprehensive overview of the solubility of **5-Bromo-2-naphthoic acid** in organic solvents. Due to the limited availability of specific quantitative public data, this document focuses on providing a robust experimental framework for determining solubility, alongside a discussion of the physicochemical properties influencing it. This guide will empower researchers to generate precise solubility data for their specific applications.

## Physicochemical Properties of 5-Bromo-2-naphthoic Acid

Understanding the fundamental physicochemical properties of **5-Bromo-2-naphthoic acid** is crucial for predicting its solubility behavior.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>7</sub> BrO <sub>2</sub>	[1]
Molecular Weight	251.08 g/mol	[1]
Melting Point	270 °C	[2]
Boiling Point	387.3 °C at 760 mmHg	[2]
Appearance	White to off-white powder	[3]
LogP	3.90	[1]

The presence of both a hydrophobic naphthalene ring system and a polar carboxylic acid group suggests that the solubility of **5-Bromo-2-naphthoic acid** will be highly dependent on the polarity of the solvent. The high melting point indicates strong intermolecular forces in the solid state, which must be overcome by solvent-solute interactions for dissolution to occur.

## Quantitative Solubility Data

As of the compilation of this guide, specific quantitative solubility data for **5-Bromo-2-naphthoic acid** in a range of organic solvents is not extensively reported in publicly accessible literature. Researchers are encouraged to determine this data experimentally using the protocols outlined below. The following table is provided as a template for recording experimentally determined solubility values.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method Used
Methanol	Gravimetric			
Ethanol	Gravimetric			
Acetone	Gravimetric			
Dimethylformamide (DMF)	Gravimetric			
Dimethyl Sulfoxide (DMSO)	Gravimetric			
Tetrahydrofuran (THF)	Gravimetric			
Ethyl Acetate	Gravimetric			
Toluene	Gravimetric			
Dichloromethane	Gravimetric			

## Experimental Protocol for Solubility Determination (Gravimetric Method)

The gravimetric method is a reliable and straightforward technique for determining the solubility of a solid compound in a given solvent.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### 3.1. Materials

- **5-Bromo-2-naphthoic acid**
- Selected organic solvents (e.g., methanol, ethanol, acetone, DMF, DMSO)
- Analytical balance
- Vials with screw caps

- Constant temperature bath or shaker incubator
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pre-weighed evaporation dishes
- Oven

### 3.2. Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **5-Bromo-2-naphthoic acid** to a vial containing a known volume of the selected organic solvent. An excess of the solid should be visible to ensure saturation.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a constant temperature bath or a shaker incubator set to the desired temperature.
  - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
  - After the equilibration period, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or temperature-equilibrated syringe.
  - Filter the supernatant through a syringe filter (e.g., 0.45  $\mu\text{m}$  PTFE) into a pre-weighed evaporation dish. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
  - Record the exact volume of the filtered saturated solution.

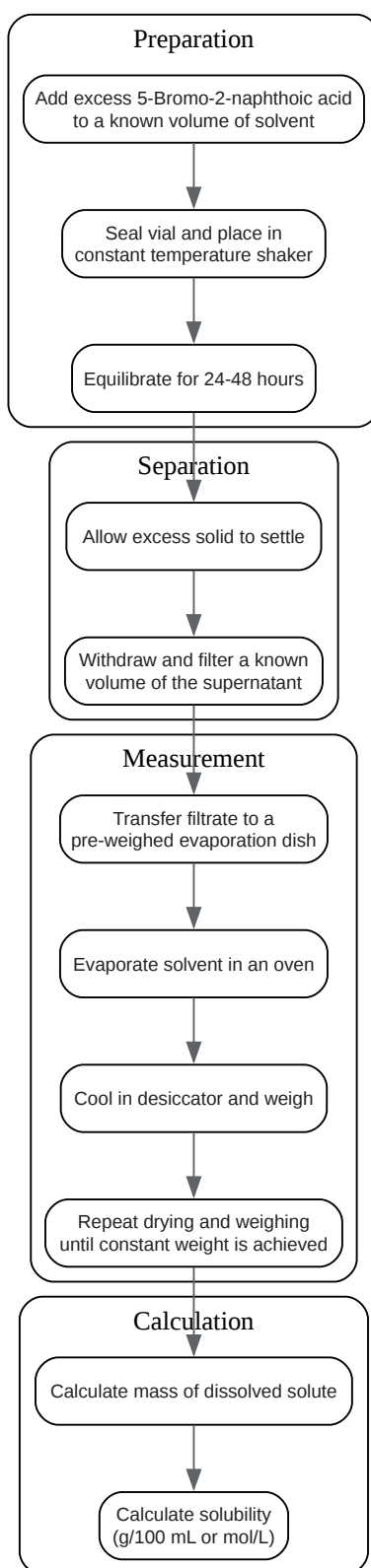
- Place the evaporation dish in an oven at a temperature sufficient to evaporate the solvent without decomposing the solute. The temperature should be well below the melting point of **5-Bromo-2-naphthoic acid**. A vacuum oven can be used to facilitate evaporation at a lower temperature.
- Once the solvent has completely evaporated, cool the dish in a desiccator to room temperature.
- Weigh the evaporation dish containing the dried solute.
- Repeat the drying and weighing process until a constant weight is achieved.

### 3.3. Calculation of Solubility

- Mass of dissolved solute: (Weight of dish with solute) - (Weight of empty dish)
- Solubility ( g/100 mL): (Mass of dissolved solute / Volume of filtered solution) x 100
- Solubility (mol/L): (Mass of dissolved solute / Molecular weight of **5-Bromo-2-naphthoic acid**) / Volume of filtered solution in Liters

## Experimental Workflow and Logical Relationships

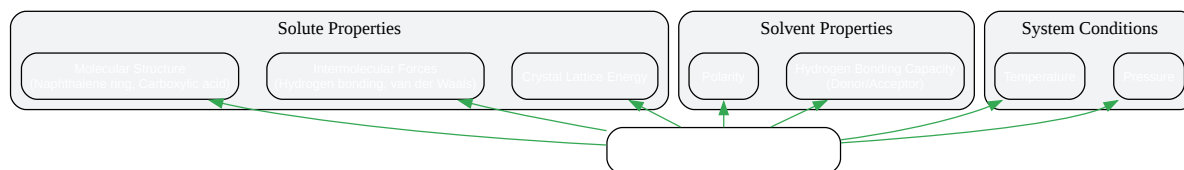
The following diagrams illustrate the logical workflow for determining the solubility of **5-Bromo-2-naphthoic acid**.



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Caption: Experimental workflow for the gravimetric determination of solubility.

The following diagram illustrates the factors influencing the solubility of an organic compound like **5-Bromo-2-naphthoic acid**.



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Caption: Key factors influencing the solubility of **5-Bromo-2-naphthoic acid**.

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